

A Comprehensive Technical Guide to 6-Phenyldodecane

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Compound of Interest

Compound Name: 6-Phenyldodecane

CAS No.: 2719-62-2

Cat. No.: B1195952

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth overview of **6-phenyldodecane**, a long-chain alkylbenzene. It covers its fundamental chemical identity, including its CAS number and various synonyms, alongside a compilation of its physicochemical properties. Detailed experimental protocols for its synthesis via Friedel-Crafts alkylation, as well as methods for its purification and analysis, are presented. Furthermore, this guide explores the potential applications of **6-phenyldodecane** in drug development, particularly as a hydrophobic excipient in various drug delivery systems. The information is structured to be a valuable resource for researchers and professionals in organic synthesis and pharmaceutical sciences.

Chemical Identification and Properties

6-Phenyldodecane is an aromatic hydrocarbon characterized by a dodecane chain substituted with a phenyl group at the sixth position.^{[1][2]}

CAS Number and Synonyms

The unique Chemical Abstracts Service (CAS) registry number for **6-phenyldodecane** is 2719-62-2.^[1] It is also known by several other names in scientific literature and commercial catalogs.

Identifier Type	Value
CAS Number	2719-62-2
IUPAC Name	dodecan-6-ylbenzene ^[1]
Synonyms	Benzene, (1-pentylheptyl)- ^[1]
	Dodecane, 6-phenyl- ^[1]
	(1-Pentylheptyl)benzene
	alpha-pentylheptylbenzene ^[1]

Physicochemical Properties

The key physicochemical properties of **6-phenyldodecane** are summarized in the table below. These properties are crucial for understanding its behavior in various experimental and formulation contexts.

Property	Value	Source
Molecular Formula	C ₁₈ H ₃₀	PubChem[1]
Molecular Weight	246.4 g/mol	PubChem[1]
Appearance	Colorless to pale yellow liquid	Inferred from similar compounds
Vapor Pressure	0.000584 mmHg	Haz-Map[1]
Kovats Retention Index	Standard non-polar: 1717.1, 1718, 1719	NIST Mass Spectrometry Data Center[1]
Semi-standard non-polar: 293, 1718, 1725, 1727, 1727.4	NIST Mass Spectrometry Data Center[1]	
Standard polar: 1918	NIST Mass Spectrometry Data Center[1]	

Synthesis and Purification

The primary method for synthesizing **6-phenyldodecane** is through the Friedel-Crafts alkylation of benzene. This electrophilic aromatic substitution reaction can be carried out using various dodecene isomers or dodecyl halides as the alkylating agent in the presence of a Lewis acid catalyst.

Experimental Protocol: Friedel-Crafts Alkylation of Benzene with 6-Dodecene

This protocol describes a representative method for the synthesis of **6-phenyldodecane**.

Materials:

- Benzene (anhydrous)
- 6-Dodecene
- Anhydrous Aluminum Chloride (AlCl₃)

- Hydrochloric Acid (HCl), 1 M
- Saturated Sodium Bicarbonate (NaHCO₃) solution
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO₄)
- Dichloromethane

Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser connected to a gas trap (to capture evolved HCl gas), add anhydrous benzene.
- Cool the flask in an ice-water bath.
- Slowly and portion-wise, add anhydrous aluminum chloride to the stirred benzene.
- Add 6-dodecene dropwise from the dropping funnel to the reaction mixture over a period of 30-60 minutes, maintaining the temperature below 10 °C.
- After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 4-6 hours.
- Quench the reaction by slowly pouring the mixture over crushed ice.
- Transfer the mixture to a separatory funnel and add 1 M HCl. Shake well and separate the organic layer.
- Wash the organic layer successively with water, saturated NaHCO₃ solution, and brine.
- Dry the organic layer over anhydrous MgSO₄, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by fractional distillation under reduced pressure to yield pure **6-phenyldodecane**.

Purification Protocol: Fractional Distillation under Reduced Pressure

Apparatus:

- Distillation flask
- Fractionating column (e.g., Vigreux column)
- Condenser
- Receiving flask
- Vacuum pump
- Heating mantle
- Thermometer

Procedure:

- Assemble the fractional distillation apparatus. Ensure all joints are properly sealed for vacuum application.
- Place the crude **6-phenyldodecane** in the distillation flask.
- Begin heating the flask gently with a heating mantle.
- Slowly apply vacuum to the system.
- Collect the fractions that distill at the expected boiling point of **6-phenyldodecane** under the applied pressure. The boiling point will be significantly lower than the atmospheric boiling point.
- Monitor the temperature at the head of the fractionating column to ensure a clean separation.

Analytical Methods

The identity and purity of **6-phenyldodecane** can be confirmed using various analytical techniques.

Gas Chromatography-Mass Spectrometry (GC-MS)

Instrumentation:

- Gas chromatograph equipped with a mass selective detector.
- Capillary column suitable for non-polar compounds (e.g., DB-5ms or equivalent).

Typical GC-MS Conditions:

Parameter	Condition
Injector Temperature	250 °C
Carrier Gas	Helium
Column Oven Program	Initial temperature 100 °C, hold for 2 min, ramp to 280 °C at 10 °C/min, hold for 5 min
MS Ion Source Temp.	230 °C
MS Quadrupole Temp.	150 °C
Scan Range	40-400 m/z

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of **6-phenyldodecane**.

- ¹H NMR: The proton NMR spectrum will show characteristic signals for the aromatic protons (typically in the range of 7.1-7.3 ppm), a methine proton (CH attached to the phenyl ring), and a series of methylene (CH₂) and methyl (CH₃) protons corresponding to the dodecyl chain.
- ¹³C NMR: The carbon NMR spectrum will display distinct signals for the aromatic carbons (in the downfield region), the methine carbon, and the aliphatic carbons of the dodecyl chain.

Applications in Drug Development

The hydrophobic nature of **6-phenyldodecane** makes it a candidate for use as a non-polar excipient in various drug delivery systems, particularly for poorly water-soluble drugs.[3][4][5]

Potential Roles as a Pharmaceutical Excipient

- **Solubilizing Agent:** It can be incorporated into lipid-based formulations to enhance the solubility and oral bioavailability of lipophilic drugs.
- **Component of Self-Emulsifying Drug Delivery Systems (SEDDS):** As an oily phase, it can be a key component in SEDDS, which form fine oil-in-water emulsions in the gastrointestinal tract, facilitating drug absorption.[6][7]
- **Vehicle in Parenteral Formulations:** For intramuscular or subcutaneous injections, it could serve as a non-polar vehicle for lipophilic drugs, potentially providing a sustained-release effect.[3][4][5][8]
- **Excipient in Topical Formulations:** Its properties may be beneficial in topical and transdermal drug delivery systems for enhancing the penetration of active pharmaceutical ingredients through the skin.[9][10][11]

Signaling Pathways and Experimental Workflows

To illustrate a key process, the following diagram outlines the general workflow for the synthesis and purification of **6-phenyldodecane**.



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Caption: Workflow for the synthesis, purification, and analysis of **6-phenyldodecane**.

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